

An In-depth Technical Guide to Benzyl Glycolate (CAS: 30379-58-9)

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Compound of Interest

Compound Name: Benzyl glycolate

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Abstract

Benzyl glycolate (CAS: 30379-58-9) is a benzyl ester of glycolic acid with the molecular formula $C_9H_{10}O_3$.^[1] This colorless to pale yellow liquid serves as a versatile intermediate in organic synthesis, with applications in the fragrance industry, polymer chemistry, and notably, as a precursor in the synthesis of fine chemicals and pharmaceuticals.^{[1][2]} Its utility stems from the presence of a hydroxyl group and an ester functionality, which allow for a variety of chemical transformations. Recent findings have indicated its potential role as a modulator of the innate immune system through interaction with Toll-like receptor 4 (TLR4), suggesting avenues for its application in drug development and immunotherapy research. This guide provides a comprehensive overview of the chemical and physical properties, synthesis, and reactivity of **benzyl glycolate**, along with detailed experimental protocols and an exploration of its biological activities.

Chemical and Physical Properties

Benzyl glycolate is a stable compound under standard conditions, characterized by its ester and hydroxyl functional groups.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O ₃	[1][3]
Molecular Weight	166.17 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	[1][2]
Boiling Point	136 °C at 14 mmHg	[3][4]
Density	1.171 g/mL at 25 °C	[3][4]
Refractive Index (n ²⁰ /D)	1.527	[3][4]
Solubility	Soluble in organic solvents; sparingly soluble in water.	[2]
Flash Point	> 230 °F (> 110 °C)	[3]

Spectroscopic Data

The structural identity of **benzyl glycolate** can be confirmed using various spectroscopic techniques. The characteristic spectral data are summarized in Table 2.

Technique	Data	Reference
¹ H NMR (CDCl ₃)	δ 7.2-7.4 (m, 5H, Ar-H), 5.1 (s, 2H, -OCH ₂ Ph), 4.2 (s, 2H, HOCH ₂ -)	[1]
¹³ C NMR (CDCl ₃)	δ 170 (C=O), 136 (Ar-C), 128-128.5 (Ar-CH), 67 (-OCH ₂ Ph), 61 (HOCH ₂ -)	[1]
Mass Spectrometry (MS)	Molecular Ion (M ⁺): m/z 166.17. Fragmentation: m/z 91 (benzyl), m/z 75 (glycolic acid ester moiety).	[1]

Synthesis of Benzyl Glycolate

Benzyl glycolate can be synthesized through several routes, with the most common being Fischer esterification and Williamson ether synthesis-like reaction.

Fischer Esterification of Glycolic Acid and Benzyl Alcohol

This is a direct and widely used method for the preparation of **benzyl glycolate**. The reaction involves the acid-catalyzed condensation of glycolic acid with benzyl alcohol. To drive the equilibrium towards the product, water is typically removed azeotropically.

Experimental Protocol: Fischer Esterification

- Materials:
 - Glycolic acid (10 mol, 760 g)
 - Anhydrous benzyl alcohol (30 mol, 3.10 L)
 - Benzene (3.5 L) as a water-carrying agent
 - Perfluorosulfonic acid resin (1000 g) as a catalyst
- Apparatus:
 - 10 L two-necked flask
 - Magnetic stirrer and stirring bar
 - Dean-Stark apparatus
 - Reflux condenser
 - Oil bath
 - Rotary evaporator
 - Vacuum distillation setup

- Procedure:
 - To the 10 L two-necked flask, add glycolic acid, anhydrous benzyl alcohol, benzene, and the perfluorosulfonic acid resin.
 - Assemble the Dean-Stark apparatus and reflux condenser.
 - With stirring, heat the mixture to reflux using an oil bath.
 - Continue refluxing for approximately 23 hours, or until no more water is collected in the Dean-Stark trap.
 - Cool the reaction mixture to room temperature and filter to remove the catalyst.
 - Remove the excess benzyl alcohol and benzene from the filtrate using a rotary evaporator.
 - Purify the crude product by vacuum distillation, collecting the fraction at 136 °C/14 mmHg to obtain pure **benzyl glycolate**. The expected yield is approximately 80% (1329 g).

Synthesis from Glycolic Acid and Benzyl Bromide

An alternative method involves the reaction of a glycolic acid salt with benzyl bromide. This nucleophilic substitution reaction avoids the need for strong acids and water removal.

Experimental Protocol: Synthesis using Benzyl Bromide

- Materials:
 - 2-hydroxyacetic acid (70% aqueous solution, 12.0 mmol, 889 mg)
 - Cesium carbonate (Cs_2CO_3) (6.00 mmol, 1955 mg)
 - Methanol (22 mL)
 - Water (4 mL)
 - Dimethylformamide (DMF) (18 mL)
 - Benzyl bromide (12.6 mmol, 2155 mg)

- Ethyl acetate
 - Brine (saturated NaCl solution)
 - Magnesium sulfate (MgSO_4)
 - Apparatus:
 - Round-bottom flask
 - Magnetic stirrer and stirring bar
 - Rotary evaporator
 - Separatory funnel
 - Procedure:
 - In a round-bottom flask, stir a suspension of 2-hydroxyacetic acid and cesium carbonate in a mixture of methanol and water for 30 minutes at room temperature.
 - Remove the solvent using a rotary evaporator.
 - Dissolve the residue in DMF pre-cooled to 0 °C.
 - After 10 minutes, add benzyl bromide to the reaction mixture.
 - Continue stirring at room temperature for 24 hours.
 - Upon completion, quench the reaction with brine (20 mL).
 - Extract the organic layer with ethyl acetate (3 x 25 mL).
 - Wash the combined organic extracts sequentially with water (25 mL) and brine (20 mL).
 - Dry the organic layer over MgSO_4 and concentrate in vacuum to afford benzyl 2-hydroxyacetate as a colorless liquid. The expected yield is approximately 97% (1877 mg).
- [3]

Chemical Reactivity

The chemical reactivity of **benzyl glycolate** is dictated by its ester and hydroxyl functional groups.

Hydrolysis

The ester linkage in **benzyl glycolate** can be cleaved through hydrolysis under both acidic and basic conditions to yield glycolic acid and benzyl alcohol.^{[1][5]}

- **Acid-Catalyzed Hydrolysis:** This is the reverse of Fischer esterification and proceeds via protonation of the carbonyl oxygen, followed by nucleophilic attack of water.
- **Base-Catalyzed Hydrolysis (Saponification):** This is an irreversible process involving the nucleophilic attack of a hydroxide ion on the carbonyl carbon, leading to the formation of a glycolate salt and benzyl alcohol.

Oxidation

The primary hydroxyl group of **benzyl glycolate** can be oxidized to an aldehyde, forming benzyl glyoxylate, a useful synthetic intermediate.^[1] Mild oxidizing agents such as pyridinium chlorochromate (PCC) or a TEMPO-based system are typically used to avoid over-oxidation to the carboxylic acid.^[6]

Experimental Protocol: Oxidation to Benzyl Glyoxylate

- **Materials:**
 - **Benzyl glycolate** (1 equivalent)
 - Dichloromethane (DCM) as solvent
 - Pyridinium chlorochromate (PCC) (mild oxidizing agent)
 - Silica gel for column chromatography
- **Apparatus:**
 - Round-bottom flask

- Magnetic stirrer and stirring bar
- Apparatus for thin-layer chromatography (TLC)
- Filtration setup
- Separatory funnel
- Rotary evaporator
- Chromatography column
- Procedure:
 - Dissolve **benzyl glycolate** in dichloromethane in a round-bottom flask.
 - Add PCC to the solution and stir the reaction mixture at room temperature.
 - Monitor the progress of the reaction by TLC.
 - Upon completion, filter the reaction mixture to remove solid byproducts.
 - Wash the filtrate with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate and evaporate the solvent.
 - Purify the crude product by column chromatography on silica gel to yield pure benzyl 2-oxoacetate.^[6]

Biological Activity and Interaction with TLR4

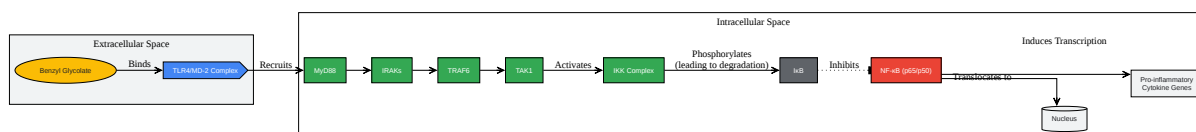
Benzyl glycolate has been reported to exhibit biological activity, specifically interacting with Toll-like receptor 4 (TLR4) on macrophages and dendritic cells, leading to the production of inflammatory cytokines.^[1] TLR4 is a key pattern recognition receptor of the innate immune system that recognizes pathogen-associated molecular patterns (PAMPs), such as lipopolysaccharide (LPS) from Gram-negative bacteria, as well as damage-associated molecular patterns (DAMPs). Activation of TLR4 triggers signaling cascades that result in the

activation of transcription factors like NF- κ B and the subsequent expression of pro-inflammatory genes.

The interaction of **benzyl glycolate** with TLR4 suggests its potential as an immunomodulatory agent, which could be relevant for applications in vaccine adjuvants or as a therapeutic agent in diseases where TLR4 signaling is dysregulated.

Proposed Signaling Pathway

The proposed signaling pathway for **benzyl glycolate**-induced TLR4 activation is depicted below. This pathway is analogous to the well-established TLR4 signaling induced by LPS.



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Proposed TLR4 signaling pathway for **Benzyl Glycolate**.

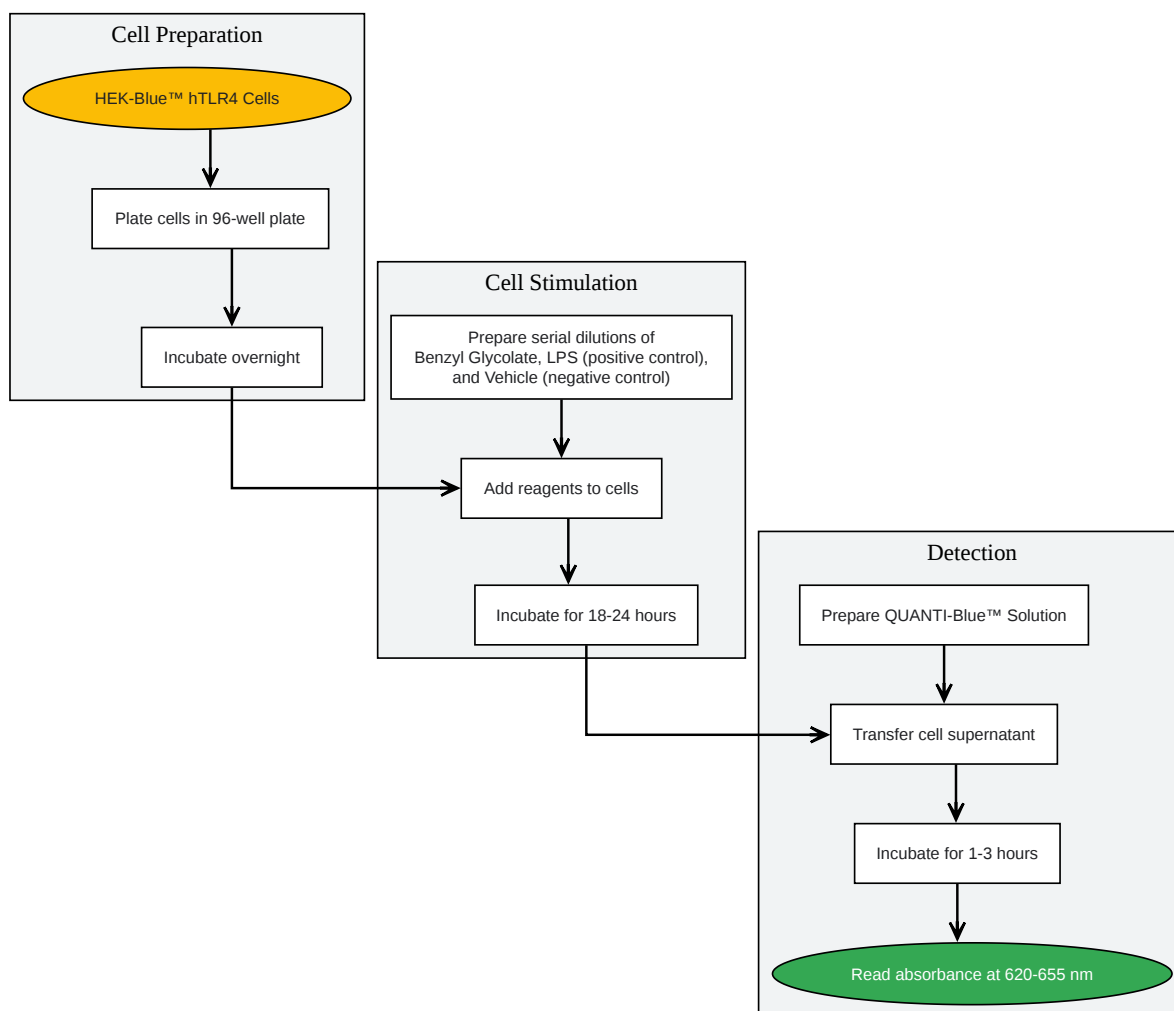
Experimental Protocol for Investigating TLR4 Activation

While a specific published protocol for **benzyl glycolate**'s interaction with TLR4 is not readily available, a standard experimental workflow can be adapted from established protocols for TLR4 agonists like LPS. This typically involves using a reporter cell line or primary immune cells and measuring downstream signaling events.

Experimental Protocol: NF- κ B Reporter Assay in HEK293-hTLR4 Cells

- Objective: To determine if **benzyl glycolate** can activate the NF-κB signaling pathway through human TLR4.
- Cell Line: HEK-Blue™ hTLR4 cells (InvivoGen), which are HEK293 cells stably co-transfected with human TLR4, MD-2, CD14, and a secreted embryonic alkaline phosphatase (SEAP) reporter gene under the control of an NF-κB-inducible promoter.
- Materials:
 - HEK-Blue™ hTLR4 cells
 - DMEM, 10% FBS, penicillin-streptomycin, Normocin™
 - **BenzyI glycolate** (dissolved in a suitable vehicle, e.g., DMSO, and serially diluted)
 - LPS (positive control)
 - Vehicle control (e.g., DMSO)
 - QUANTI-Blue™ Solution (SEAP detection reagent)
 - 96-well plates
- Procedure:
 - Plate HEK-Blue™ hTLR4 cells in a 96-well plate at a density of 5×10^4 cells/well and incubate overnight.
 - Prepare serial dilutions of **benzyl glycolate** and the LPS positive control.
 - Add the different concentrations of **benzyl glycolate**, LPS, and the vehicle control to the respective wells.
 - Incubate the plate for 18-24 hours at 37 °C in a 5% CO₂ incubator.
 - Add QUANTI-Blue™ Solution to a new 96-well plate.

- Transfer a small aliquot of the cell culture supernatant from the stimulated cells to the plate containing QUANTI-Blue™ Solution.
- Incubate at 37 °C for 1-3 hours and measure the absorbance at 620-655 nm using a spectrophotometer.
- The level of SEAP activity is proportional to the activation of NF-κB.



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Experimental workflow for TLR4 activation assay.

Applications in Research and Development

Benzyl glycolate's versatile chemical nature and potential biological activity make it a valuable compound in several areas of research and development.

- **Organic Synthesis:** It serves as a crucial building block for more complex molecules, including pharmaceuticals and fine chemicals.^[1] The benzyl group acts as a protecting group for the carboxylic acid functionality of glycolic acid, which can be removed under mild hydrogenolysis conditions.
- **Carbohydrate Chemistry:** **Benzyl glycolate** is used in the preparation of monosaccharide building blocks for the synthesis of complex carbohydrates and glycoconjugates.^[1]
- **Polymer Chemistry:** It is a monomer used in the synthesis of polymeric phosphazenes with biodegradable ester side groups, which have potential applications in biomedicine.^[1]
- **Drug Development:** The immunomodulatory properties of **benzyl glycolate** through TLR4 interaction open up possibilities for its investigation as a vaccine adjuvant or as a therapeutic agent for inflammatory diseases. Further research is warranted to fully elucidate its mechanism of action and potential therapeutic applications.
- **Fragrance Industry:** Due to its pleasant odor, it is used in the formulation of perfumes and cosmetics.^[1]

Conclusion

Benzyl glycolate is a versatile chemical compound with established applications in organic synthesis and an emerging role in immunology. This guide has provided a detailed overview of its properties, synthesis, and reactivity, along with practical experimental protocols. The potential for **benzyl glycolate** to modulate TLR4 signaling presents an exciting opportunity for further research in drug discovery and development. The methodologies outlined herein provide a solid foundation for researchers and scientists to explore the full potential of this intriguing molecule.

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